

An In-depth Technical Guide to 3-Propylidenephthalide and its (E/Z) Isomers

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Compound of Interest

Compound Name: 3-Propylidenephthalide

Cat. No.: B1366576

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This document provides a comprehensive technical overview of **3-propylidenephthalide**, a synthetic compound utilized primarily in the flavor and fragrance industry. It exists as a mixture of (E) and (Z) geometric isomers, which are crucial to its chemical and sensory properties. This guide covers its chemical and physical characteristics, synthesis, biological activities, and safety assessments, presenting data in a structured format for scientific and research applications.

Physicochemical Properties

3-Propylidenephthalide is a clear, colorless to pale yellow liquid.^{[1][2][3]} It is a synthetic fragrance and flavoring agent with a woody, floral, sweet, herbaceous, and spicy odor profile.^[2]^[3] The compound is typically supplied as a mixture of its cis (Z) and trans (E) isomers.^{[2][4]}

Table 1: General and Physicochemical Properties of **3-Propylidenephthalide**

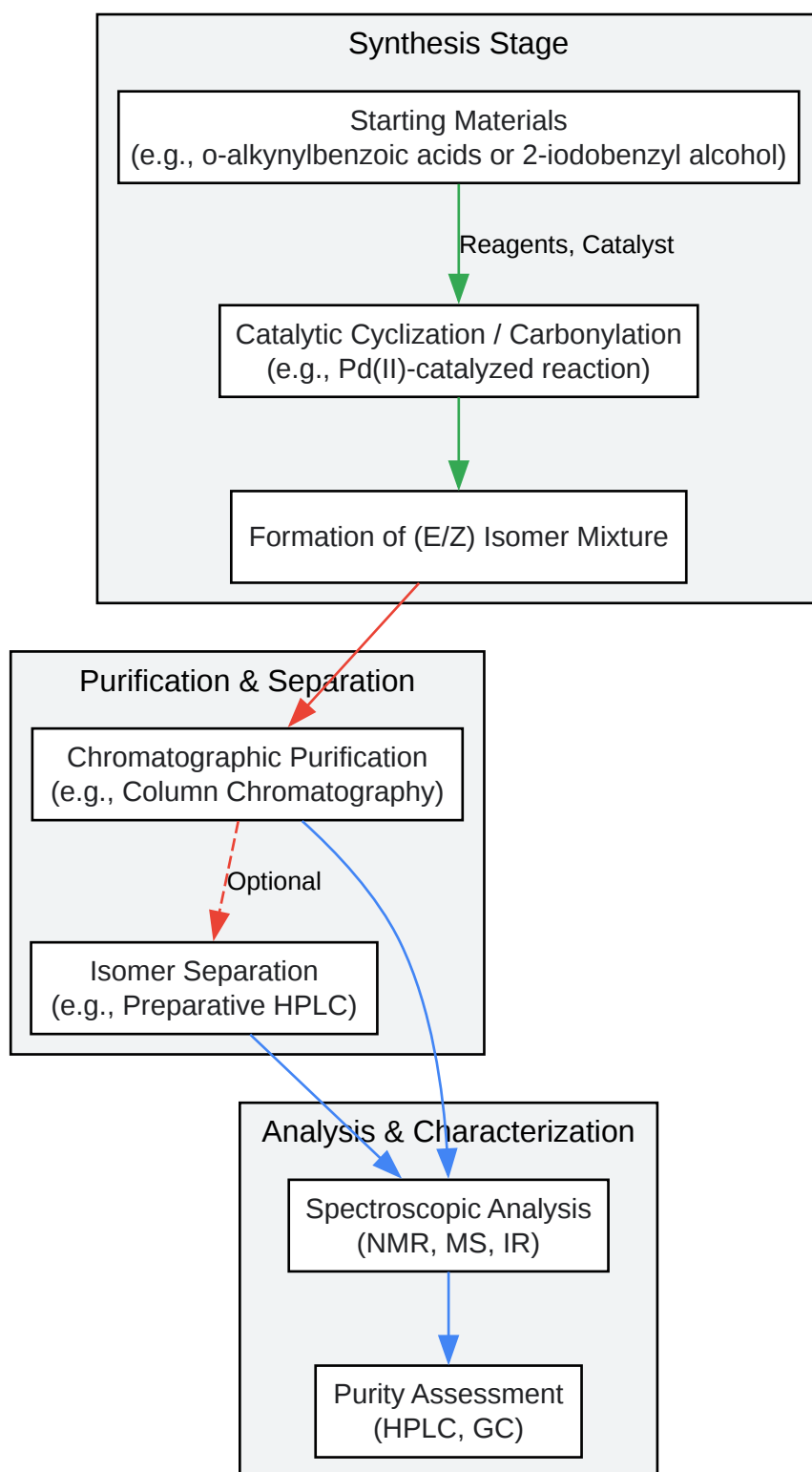
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1][5][6]
Molecular Weight	174.20 g/mol	[1][4][6]
CAS Number	17369-59-4	[1][4][5][6]
Appearance	Clear colorless to pale yellow liquid	[1][2][3]
Boiling Point	170 °C at 12 mmHg; 343 to 347 °F at 15 mmHg	[1][4][5]
Melting Point	5 °C	[4][5]
Density	1.122 - 1.138 g/mL at 25 °C	[1][2][4][5]
Refractive Index	n ₂₀ /D 1.586; 1.57900 to 1.58900 @ 20.00 °C	[2][4][5]
Flash Point	>200 °F (>93 °C); 235 °F (113 °C) - closed cup	[1][2][4][6]
Solubility	Insoluble in water; soluble in oils and ethanol	[1][7]
Vapor Pressure (est.)	0.0023 hPa @ 20°C	[7]

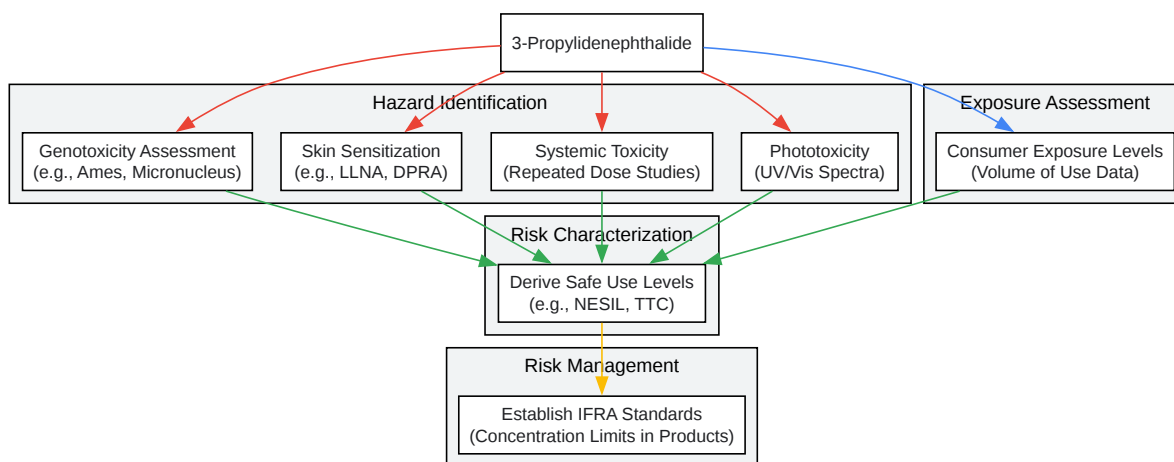
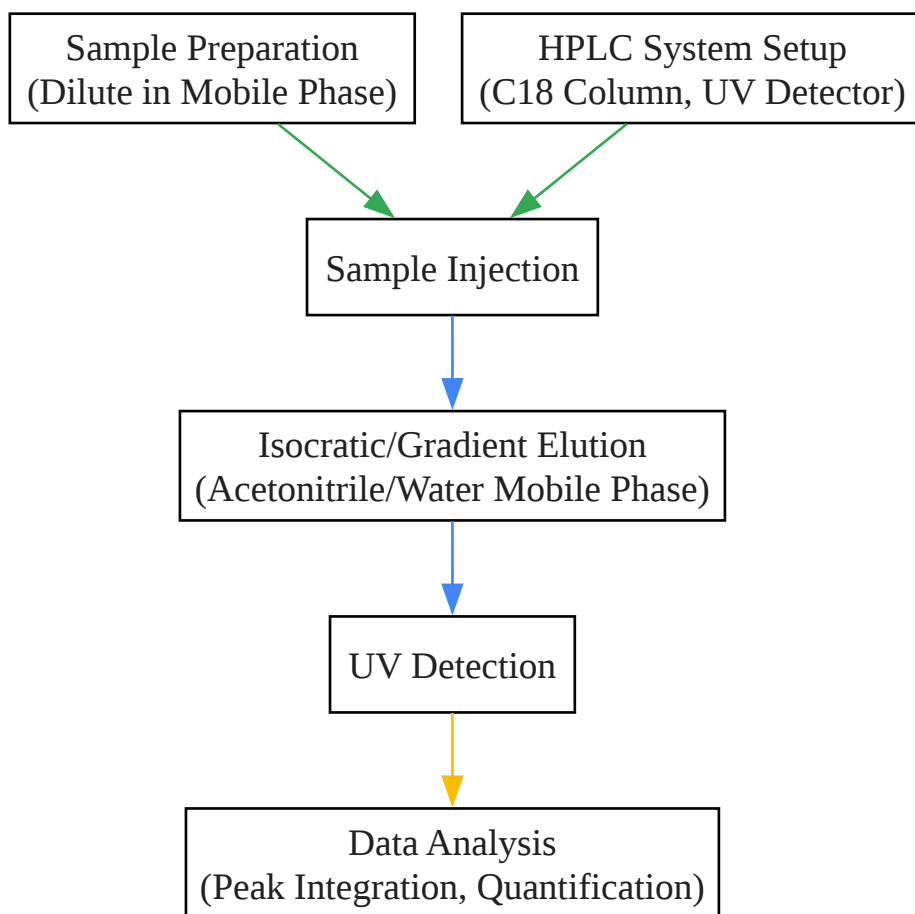
Synthesis and Stereochemistry

The synthesis of 3-alkylidenephthalides, including **3-propylidenephthalide**, is an area of significant interest due to their presence in natural products and their utility as synthetic precursors.[8] Various methods have been developed, with a focus on controlling the stereoselectivity to yield either the (E) or (Z) isomer.

One notable method involves the Pd(II)-catalyzed oxidative carbonylation for the synthesis of (Z)-3-ylidenephthalides.[8] Other approaches have focused on the highly regio- and stereoselective synthesis of (E)-3-alkylidene isobenzofuran-1(3H)-ones from 2-iodobenzyl alcohol and acetylenic carbinols, which exclusively yields the E-isomers.[9] The choice of catalyst, solvent, and starting materials is critical in determining the isomeric outcome.[9]

The logical workflow for the synthesis and characterization of these isomers involves several key stages, from the selection of precursors to the final purification and analysis.





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